

Best practices for long-term storage of Tankyrase-IN-5

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Compound of Interest

Compound Name: Tankyrase-IN-5

Cat. No.: B12386128

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Technical Support Center: Tankyrase-IN-5

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **Tankyrase-IN-5**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **Tankyrase-IN-5** upon receipt?

Upon receipt, the solid form of **Tankyrase-IN-5** should be stored at -20°C.[1][2] When stored correctly in a tightly sealed vial, the compound is expected to be stable for up to three years.[2] Although it is shipped at room temperature, it is crucial to transfer it to the recommended long-term storage temperature as soon as it arrives.[1] Short periods at temperatures higher than recommended, such as during shipping, are unlikely to significantly affect the product's efficacy.[3]

Q2: What is the best way to prepare and store stock solutions of **Tankyrase-IN-5**?

For preparing a stock solution, Dimethyl sulfoxide (DMSO) is a commonly used solvent.[1][2] To minimize degradation and maintain the integrity of the compound, it is highly recommended to prepare aliquots of the stock solution in tightly sealed vials.[1] This practice helps to avoid repeated freeze-thaw cycles which can compromise the stability of the inhibitor.[2]

Q3: What are the recommended temperatures and duration for storing stock solutions?

Once prepared, stock solutions should be stored at -20°C or -80°C.[2] Solutions stored at -20°C are generally usable for up to one month, while storage at -80°C can extend the stability for up to six months.[1][3][4]

Q4: What initial steps should I take before opening the vial of solid **Tankyrase-IN-5**?

Before opening the vial for the first time, it is good practice to centrifuge it briefly.[1] This ensures that all the powder, which may have become dislodged and adhered to the cap or walls during shipping, is collected at the bottom of the vial.[1] Also, allow the product to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation from forming inside the vial.[3]

Q5: How do I prepare a working solution from the DMSO stock solution for cell-based assays?

To prepare a working solution, the DMSO stock solution can be directly diluted into the cell culture medium.[1] It is critical to ensure that the final concentration of DMSO in the cell culture is low, typically less than 0.5%, to avoid any cytotoxic effects on the cells.[1]

Storage Condition Summary

Form	Storage Temperature	Recommended Duration	Key Considerations
Solid (Powder)	-20°C	Up to 3 years[2]	Keep vial tightly sealed.[3]
Stock Solution (in DMSO)	-20°C	Up to 1 month[1][3][4]	Aliquot to avoid freeze-thaw cycles.[1]
-80°C	Up to 6 months[1][4]	Ideal for longer-term storage of solutions.	

Troubleshooting Guide

Q1: The **Tankyrase-IN-5** powder is not dissolving easily in DMSO. What should I do?

If you encounter solubility issues, you can try the following steps:

- Gentle Warming: Warm the solution at 37°C for about 10 minutes.^[4] Some protocols suggest warming up to 50°C may be acceptable, but care should be taken to prevent degradation.^[2]
- Sonication: Use an ultrasonic bath to agitate the solution for a period of time, which can aid in dissolution.^[2]^[4]
- Solvent Quality: Ensure your DMSO is of high quality and has not absorbed moisture, as this can affect solubility.^[2]

Q2: I see precipitation in my working solution after diluting the DMSO stock in the aqueous medium. How can I resolve this?

Precipitation can occur when a compound with low aqueous solubility is transferred from a high-concentration organic stock to a culture medium. To address this:

- Check Final Concentration: Ensure the final concentration of the inhibitor in your working solution does not exceed its solubility limit in the aqueous medium.
- Vortex and Observe: Vigorously mix the working solution by vortexing or repeated pipetting.^[2] Let it stand for about 10 minutes and then check for precipitation again, for instance, by examining a drop under a microscope.^[2]
- Increase Solvent Concentration (with caution): While not always possible for cellular assays, for some in vitro biochemical assays, slightly increasing the final percentage of DMSO might be an option. However, always consider the tolerance of your experimental system to the solvent.^[1]

Q3: The inhibitor was left at room temperature for a day by mistake. Is it still usable?

Most small molecule inhibitors are stable as a powder at room temperature for short durations, including shipping times.^[1]^[3] While long-term storage should strictly be at -20°C, a brief period at room temperature is unlikely to cause significant degradation. For stock solutions, stability outside of recommended temperatures is less certain. If you have concerns, it may be prudent to use a fresh aliquot or compare its activity to a properly stored sample if possible.

Q4: How can I ensure my working solution is sterile?

To prepare a sterile working solution, it is recommended to filter it through a 0.2 μm microfilter after the final dilution step.^[1] Since DMSO is bactericidal, stock solutions in pure DMSO are less prone to bacterial contamination.^[1] Always follow sterile protocols and use sterile instruments and environments when preparing solutions for cell culture.^[1]

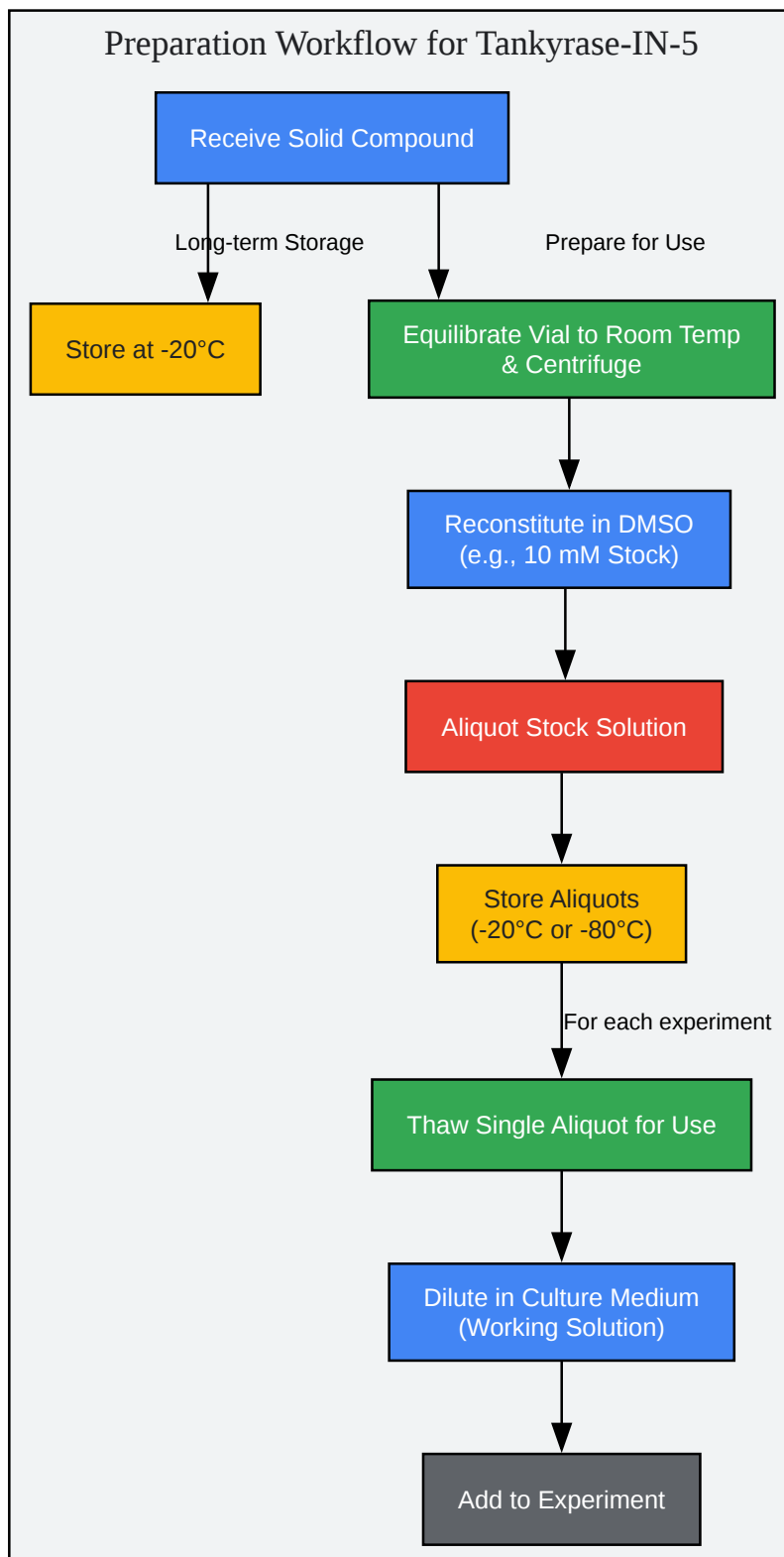
Experimental Protocols

Protocol for Preparation of Tankyrase-IN-5 Stock and Working Solutions

- Equilibration: Allow the vial of solid **Tankyrase-IN-5** to warm to room temperature for at least 60 minutes before opening.^[3]
- Centrifugation: Centrifuge the vial briefly to ensure all the powder is at the bottom.^[1]
- Stock Solution Preparation:
 - Under sterile conditions, add the appropriate volume of high-purity DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
 - Recap the vial and vortex thoroughly. If needed, use gentle warming (37°C) or sonication to ensure complete dissolution.^[4]
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in tightly sealed vials.
 - Store these aliquots at -20°C for up to one month or at -80°C for up to six months.^{[1][4]}
- Working Solution Preparation:
 - When ready to use, thaw an aliquot of the stock solution at room temperature.
 - Dilute the stock solution directly into your pre-warmed cell culture medium to the final desired experimental concentration.
 - Ensure the final DMSO concentration in the medium is below 0.5%.^[1]

- Mix the working solution well by gentle pipetting or vortexing before adding it to your cells.

Visualizations



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Caption: Workflow for handling and preparation of **Tankyrase-IN-5**.



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Caption: **Tankyrase-IN-5** action on the Wnt/ β -catenin signaling pathway.

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